

# Differentiating Rhodinose and Olivose by Mass Spectrometry: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Rhodinose

Cat. No.: B1234984

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## Introduction

**Rhodinose** and olivose are diastereomeric 2,6-dideoxyhexoses, monosaccharides that play crucial roles as components of various natural products, including antibiotics and cardiac glycosides. Their identical chemical formula ( $C_6H_{12}O_4$ ) and molecular weight (148.15 g/mol) make their differentiation a significant analytical challenge. Mass spectrometry (MS), coupled with gas chromatography (GC), offers a powerful tool to distinguish between these isomers. This guide provides a comparative framework for differentiating **rhodinose** and olivose using GC-MS, focusing on the analysis of their common derivatives: trimethylsilyl (TMS) ethers and alditol acetates. While direct experimental mass spectra for both compounds are not readily available in the public domain, this guide outlines the expected fragmentation patterns based on established principles of carbohydrate mass spectrometry, enabling researchers to interpret their own experimental data.

## Structural Differences Leading to Mass Spectrometric Differentiation

The key to differentiating **rhodinose** and olivose lies in the stereochemistry of their hydroxyl groups at the C-3 and C-4 positions. These structural nuances influence the fragmentation pathways of their derivatives under electron ionization (EI) in a mass spectrometer. The diagram below illustrates the structural relationship between the two monosaccharides.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)